

# Structural Analysis of 2-(Methoxymethyl)benzofuran: A Technical Guide

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## Compound of Interest

Compound Name: 2-(Methoxymethyl)benzofuran

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This technical guide provides a comprehensive overview of the structural analysis of **2-(methoxymethyl)benzofuran**, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific molecule, this document outlines a plausible synthetic route and presents predicted spectroscopic data based on the analysis of structurally related compounds. This guide is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of novel benzofuran derivatives.

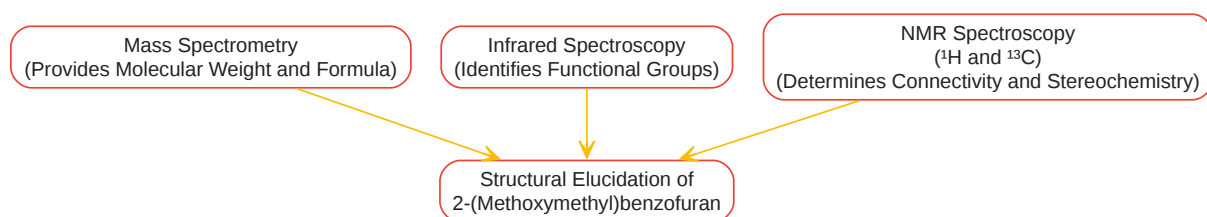
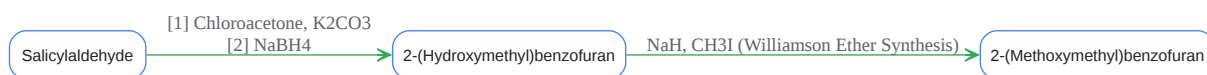
## Predicted Physicochemical Properties

A summary of the predicted physicochemical properties of **2-(methoxymethyl)benzofuran** is presented below. These values are computationally derived and serve as an initial guide for experimental work.

Property	Predicted Value
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight	162.19 g/mol
XLogP3	2.5
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2
Exact Mass	162.06808 g/mol
Monoisotopic Mass	162.06808 g/mol
Topological Polar Surface Area	22.5 Å <sup>2</sup>
Heavy Atom Count	12

## Proposed Synthesis Workflow

The synthesis of **2-(methoxymethyl)benzofuran** can be achieved through a two-step process commencing with the synthesis of 2-(hydroxymethyl)benzofuran, followed by a Williamson ether synthesis to introduce the methyl group.



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